

Personal protective equipment for handling LIMK1 inhibitor BMS-4

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Compound of Interest

Compound Name: LIMK1 inhibitor BMS-4

Cat. No.: B2707072

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Essential Safety and Handling Guide for LIMK1 Inhibitor BMS-4

This guide provides crucial safety and logistical information for the handling and disposal of the LIMK1 inhibitor, BMS-4. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical and Physical Properties

Property	Value
Chemical Name	1-ethyl-3-(5-(6-(4-methoxy-2,6-dimethylphenyl)-2-(pyrazin-2-yl)pyrimidin-4-yl)thiazol-2-yl)urea
Molecular Formula	C ₂₃ H ₂₃ N ₇ O ₂ S
Molecular Weight	461.54 g/mol
Appearance	Solid, White to off-white
CAS Number	905298-84-2
Purity	≥99.0%

Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS) provided by MedChemExpress, **LIMK1 inhibitor BMS-4** is not classified as a hazardous substance or mixture.[1] However, adherence to standard laboratory safety protocols is essential to minimize any potential risks.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Wear safety glasses with side shields or goggles to protect against accidental splashes.
- **Hand Protection:** Wear standard laboratory gloves (e.g., nitrile or latex) to prevent skin contact.
- **Body Protection:** A standard laboratory coat should be worn to protect personal clothing.

Operational and Disposal Plans

Step-by-Step Handling Protocol:

- **Preparation:** Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment, including PPE, readily available.
- **Weighing:** If working with the solid form, weigh the required amount in a well-ventilated area or a chemical fume hood to avoid inhalation of any fine particulates.
- **Dissolving:** When preparing solutions, add the solvent to the solid BMS-4. This compound is soluble in DMSO.
- **Use in Experiments:** Handle the compound in solution with care, avoiding splashes and aerosols.
- **Storage:** Store the solid compound and any stock solutions in a cool, dry place as recommended. For long-term storage, keep the powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.

Disposal Plan:

Dispose of waste containing **LIMK1 inhibitor BMS-4** in accordance with local, state, and federal regulations for non-hazardous chemical waste.

- **Unused Compound:** Collect any unused solid BMS-4 in a clearly labeled waste container.
- **Solutions:** Collect solutions containing BMS-4 in a designated, sealed, and clearly labeled waste container.
- **Contaminated Materials:** Dispose of any materials, such as pipette tips, tubes, and gloves, that have come into contact with BMS-4 in the appropriate chemical waste stream. Do not dispose of these materials in general laboratory trash.

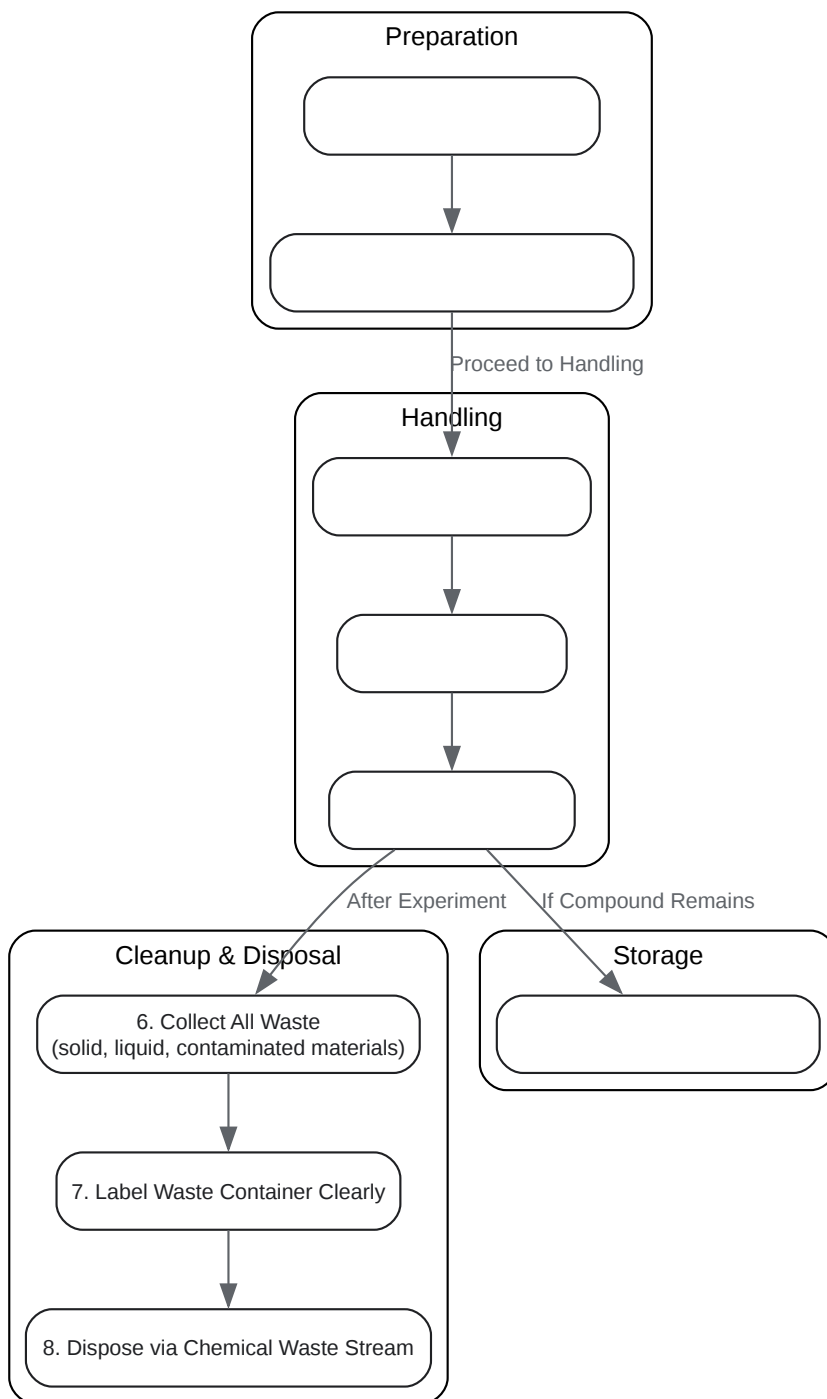
Emergency Procedures

In the event of accidental exposure, follow these first aid measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[\[1\]](#)
- **Skin Contact:** Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[\[1\]](#)
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[\[1\]](#)

Workflow for Safe Handling and Disposal of LIMK1 Inhibitor BMS-4

Safe Handling and Disposal Workflow for LIMK1 Inhibitor BMS-4



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Caption: A flowchart illustrating the key steps for the safe handling and disposal of **LIMK1 inhibitor BMS-4** in a laboratory environment.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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